Technical Guide: Solubility Profile & Handling of 4-Acetylpicolinaldehyde

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Compound of Interest	
Compound Name:	*4-Acetylpicolinaldehyde*
CAS No.:	*20857-19-6*
Cat. No.:	*B3251273*

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CAS: 109364-71-4 Formula: $C_8H_7NO_2$ Molecular Weight: 149.15 g/mol IUPAC Name: 4-acetylpyridine-2-carbaldehyde

Part 1: Executive Summary & Physicochemical Profile[1]

4-Acetylpicolinaldehyde is a bifunctional pyridine derivative featuring both an acetyl group at the C4 position and an aldehyde group at the C2 position. This dual-carbonyl functionality creates a unique polarity profile that distinguishes it from mono-substituted pyridines. It serves as a critical intermediate in the synthesis of multidentate ligands (e.g., terpyridines) and pharmaceutical scaffolds.

Physicochemical Drivers of Solubility

Understanding the molecule's structure is the key to predicting its behavior in solution:

- Pyridine Nitrogen (Basic): Provides solubility in acidic aqueous media via protonation and acts as a hydrogen bond acceptor.

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- Dual Carbonyls (Polar): The aldehyde and acetyl groups significantly increase the dipole moment compared to 4-acetylpyridine, enhancing solubility in polar aprotic solvents (DMSO, DMF) and alcohols.
- Pi-Stacking Potential: The planar aromatic system allows for stacking interactions, which can reduce solubility in non-polar solvents like hexanes, often leading to oiling out or precipitation.

Part 2: Solubility Landscape

The following data categorizes solvent compatibility based on experimental workflows involving structural analogs (e.g., 2,6-diacetylpyridine, 4-acetylpyridine) and standard isolation protocols for pyridine dicarbonyls.

Quantitative Solubility Estimates (at 25°C)

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Solvent Class	Specific Solvent	Solubility Rating	Estimated Range	Operational Notes
Chlorinated	Dichloromethane (DCM)	High	>100 mg/mL	Preferred solvent for extraction from aqueous phases.
Chlorinated	Chloroform ($CHCl_3$)	High	>100 mg/mL	Excellent for NMR analysis and reaction media.
Polar Aprotic	DMSO / DMF	High	>200 mg/mL	Ideal for nucleophilic substitutions; difficult to remove.
Polar Aprotic	THF / Ethyl Acetate	Moderate-High	50–100 mg/mL	Good for chromatography; EtOAC is standard for TLC.
Polar Protic	Methanol / Ethanol	High	>100 mg/mL	Reacts with aldehyde (hemiacetal formation) upon prolonged storage.
Aqueous	Water (Neutral pH)	Moderate	10–30 mg/mL	Soluble enough to be lost in aqueous workups if not salted out.
Aqueous	Water (Acidic pH < 4)	Very High	Miscible	Forms pyridinium salt; fully soluble.

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Non-Polar	Hexanes / Heptane	Insoluble	<1 mg/mL	Antisolvent: Use to precipitate the product or wash away impurities.
Ethereal	Diethyl Ether	Low-Moderate	10–50 mg/mL	Often used to triturate oils into solids.

> *Critical Application Note: Avoid prolonged storage in primary alcohols (MeOH, EtOH) without buffering, as the aldehyde group is susceptible to acetalization, particularly in the presence of trace acid.[1]*

Part 3: Experimental Protocols

Protocol A: Dissolution for Chemical Synthesis

Target: Preparing a 0.1 M solution for Schiff base condensation.

- Solvent Selection: Use Anhydrous Methanol or Absolute Ethanol.
- Procedure:
  - Weigh the required mass of **4-acetylpicolinaldehyde**.
  - Add 75% of the calculated solvent volume.
  - Sonicate for 30–60 seconds. The compound may initially form an oil at the bottom before fully integrating.
  - Dilute to the final volume.

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- Optional: If the solution appears cloudy (due to hydration), add activated 3Å molecular sieves.

Protocol B: Purification via Solvent Switching (Recrystallization)

Target: Isolating pure solid from a crude reaction mixture.

This compound often isolates as a viscous oil that requires "coaxing" to solidify.

- Dissolution: Dissolve the crude oil in a minimum amount of warm Ethyl Acetate (approx. 40°C).
- Precipitation: Dropwise add Hexanes (or Pentane) until the solution turns slightly turbid.
- Nucleation: Scratch the inner wall of the flask with a glass rod to induce crystallization.
- Cooling: Store at -20°C overnight.
- Filtration: Filter the resulting solid and wash with cold Hexanes.

Protocol C: Aqueous Workup & Extraction

Target: Recovering product from an aqueous reaction quench.[1]

- pH Adjustment: Ensure the aqueous layer is Neutral or slightly Basic (pH 7–8).
  - Why? At acidic pH, the pyridine nitrogen is protonated (pyridinium form), rendering it water-soluble and impossible to extract into organics.
- Salting Out: Saturate the aqueous phase with NaCl (brine). This disrupts the hydration shell and forces the organic compound out.
- Extraction: Extract 3x with Dichloromethane (DCM). Avoid Diethyl Ether as recovery will be poor.
- Drying: Dry the combined organic layers over anhydrous Na_2SO_4 (Sodium Sulfate). Magnesium Sulfate is also acceptable but can physically trap small amounts of product.

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Part 4: Visualization of Solubility Logic

The following diagram illustrates the decision logic for solvent selection during purification and reaction planning.

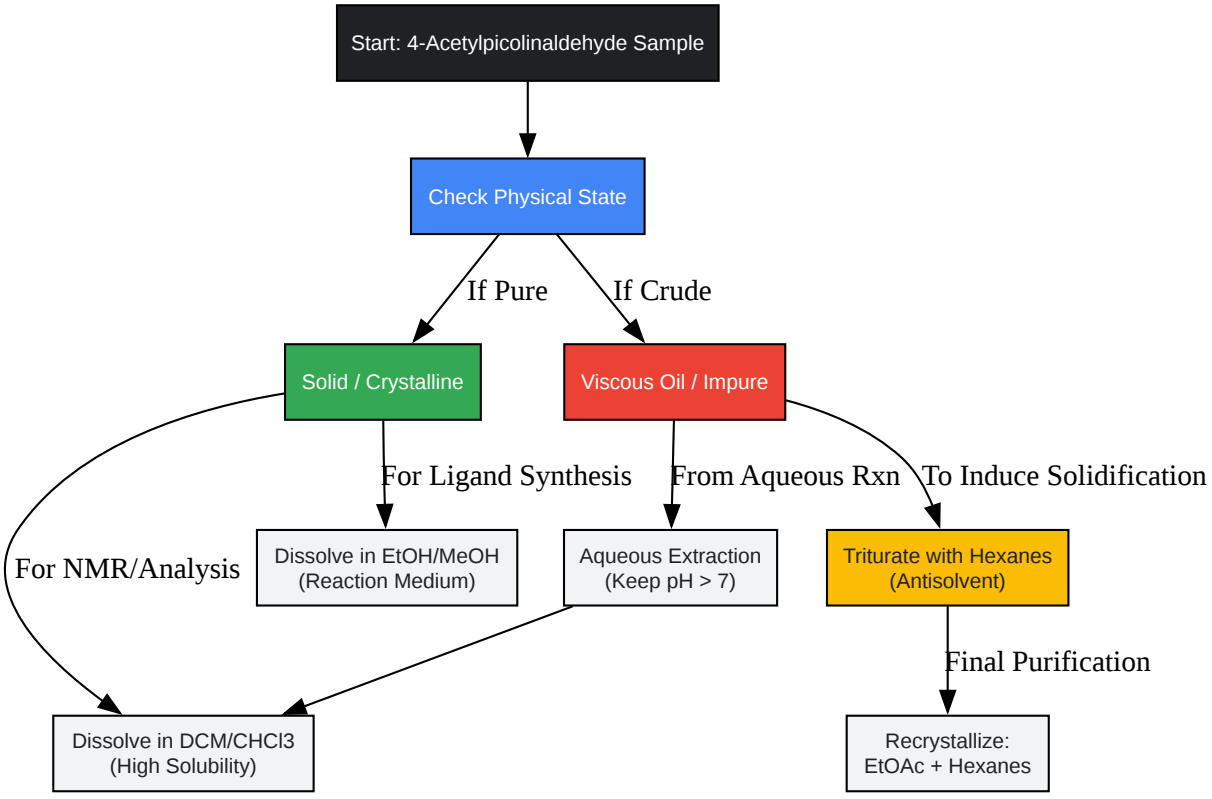

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Figure 1: Decision matrix for solvent selection based on the physical state and intended application of **4-Acetylpicolinaldehyde**.

Part 5: Mechanistic Insights & Troubleshooting

The "Oiling Out" Phenomenon

Researchers often encounter **4-acetylpicolinaldehyde** as a sticky oil rather than a solid.

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- Cause: Trace solvent impurities (especially higher boiling solvents like DMF or Toluene) disrupt the crystal lattice. The rotational freedom of the acetyl group also lowers the melting point compared to rigid analogs.
- Solution: Perform a "Solvent Swap." Dissolve the oil in DCM, evaporate to dryness, re-dissolve in Diethyl Ether, and evaporate again. This azeotropically removes high-boiling impurities, often triggering solidification.

Stability in Solution[2]

- Oxidation: The aldehyde group at C2 is susceptible to air oxidation to the carboxylic acid (4-acetylpicolinic acid).
  - Prevention: Store solutions under Nitrogen or Argon.
- Acetalization: In Methanol/Ethanol, the aldehyde exists in equilibrium with its hemiacetal.
  - Impact: NMR spectra in CD_3OD may show "extra" peaks. Use DMSO-d_6 or $CDCl_3$ for clean characterization.

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